

An In-depth Technical Guide on Bis(4-Methoxyphenyl)methanone-d8

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Compound of Interest

Compound Name: *Bis(4-Methoxyphenyl)methanone-d8*

Cat. No.: *B15555233*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical structure and molecular properties of **Bis(4-Methoxyphenyl)methanone-d8**, a deuterated analog of Bis(4-Methoxyphenyl)methanone. This isotopically labeled compound is a valuable tool in various research applications, including mass spectrometry-based assays and metabolic studies, where it can be used as an internal standard.

Core Compound Properties

Bis(4-Methoxyphenyl)methanone-d8 is a stable, isotopically labeled form of the parent compound, also known as 4,4'-dimethoxybenzophenone. The "-d8" designation signifies the replacement of eight hydrogen atoms with deuterium atoms on the phenyl rings. This substitution results in a higher molecular weight compared to the unlabeled compound, which allows for its clear differentiation in analytical studies.

Quantitative Data Summary

The key quantitative properties of **Bis(4-Methoxyphenyl)methanone-d8** are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	C ₁₅ H ₆ D ₈ O ₃
Exact Molecular Weight	250.14 g/mol
Parent Compound Formula	C ₁₅ H ₁₄ O ₃
Parent Compound MW	242.27 g/mol
Isotopic Purity	Typically ≥98%
Chemical Purity	Typically ≥98%

Chemical Structure

The molecular structure of **Bis(4-Methoxyphenyl)methanone-d8** consists of a central ketone group (a carbonyl group bonded to two carbon atoms). Each of these carbon atoms is part of a separate phenyl ring. A methoxy group (-OCH₃) is attached to the fourth carbon (the para position) of each phenyl ring, relative to the point of attachment to the central ketone. In the deuterated form, the four hydrogen atoms on each of the two phenyl rings are replaced by deuterium atoms. The hydrogen atoms on the methyl groups of the methoxy substituents remain as protium.

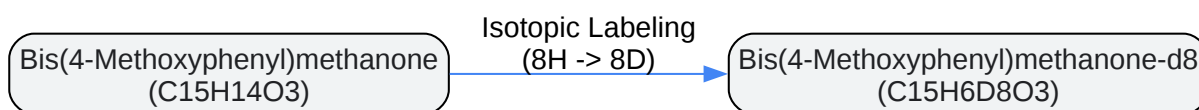
Structural Representation:

A 2D representation of the chemical structure is provided below:

(Note: C₆D₄ represents a deuterated phenyl ring)

Logical Relationship of Deuteration

The following diagram illustrates the relationship between the parent compound and its deuterated analog.



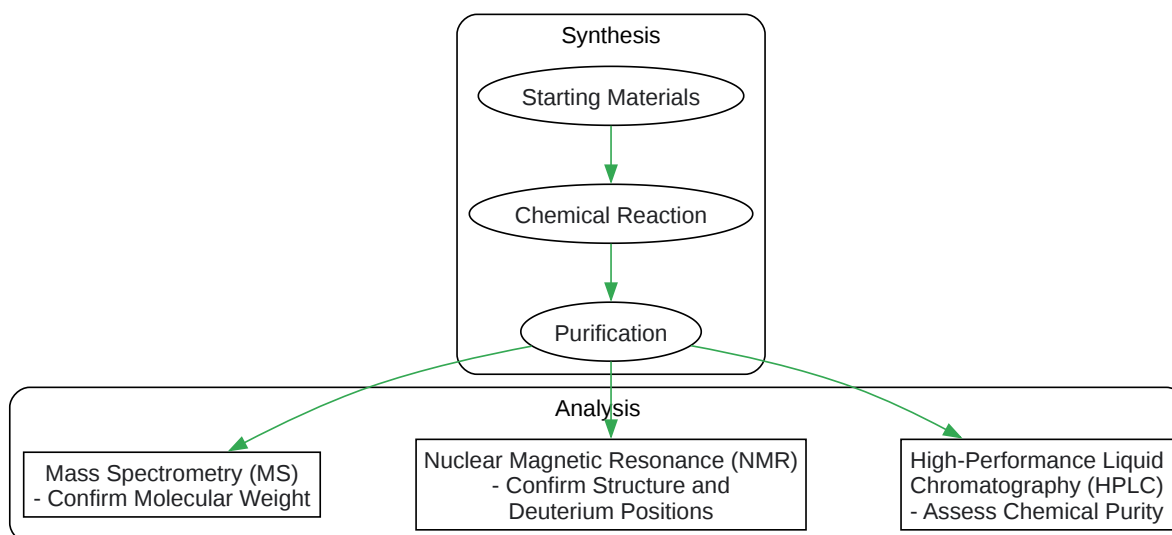
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Caption: Isotopic labeling of the parent compound to yield the d8 analog.

Experimental Considerations

While detailed experimental protocols are beyond the scope of this guide, it is important to note the analytical techniques used to characterize **Bis(4-Methoxyphenyl)methanone-d8**.

Experimental Workflow for Characterization:



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Caption: General workflow for the synthesis and analysis of the compound.

- **Mass Spectrometry (MS):** This technique is crucial for confirming the molecular weight of the deuterated compound and assessing its isotopic purity. The mass spectrum will show a peak corresponding to the mass-to-charge ratio of the deuterated molecule, which will be shifted by approximately 8 Da compared to the unlabeled compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to confirm the overall structure of the molecule. The absence of signals corresponding to the aromatic protons in the ^1H NMR spectrum confirms the positions of deuterium labeling.
- **High-Performance Liquid Chromatography (HPLC):** HPLC is employed to determine the chemical purity of the compound, ensuring it is free from starting materials and byproducts.

The use of **Bis(4-Methoxyphenyl)methanone-d8** as an internal standard in quantitative mass spectrometry assays relies on its chemical identity to the analyte of interest, while its mass difference allows for its distinct detection. This is a fundamental principle in isotope dilution mass spectrometry.

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